

# Propyl 2,4-dioxovalerate discovery and history

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## Compound of Interest

Compound Name: Propyl 2,4-dioxovalerate

Cat. No.: B15175480

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## Propyl 2,4-dioxovalerate: A Technical Guide

### Abstract

**Propyl 2,4-dioxovalerate** is a dicarbonyl compound belonging to the class of  $\beta$ -keto esters. While the specific historical details of its initial discovery are not extensively documented in readily available literature, its synthesis and properties can be understood through the well-established principles of organic chemistry, particularly the Claisen condensation reaction. This document provides a comprehensive technical overview of **propyl 2,4-dioxovalerate**, including its presumed synthesis, physicochemical properties, and potential applications. The information is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

### Introduction and Historical Context

**Propyl 2,4-dioxovalerate**, also known as 2,4-dioxopentanoic acid propyl ester, is an organic compound with the chemical formula  $C_8H_{12}O_4$ . The history of its specific discovery and initial synthesis is not well-documented in major chemical literature. However, the development of related  $\beta$ -keto esters, such as ethyl 2,4-dioxovalerate, dates back to the mid-20th century during broader investigations into the synthesis and reactivity of dicarbonyl compounds. These compounds are of significant interest as versatile intermediates in the synthesis of more complex molecules, including heterocycles, pharmaceuticals, and agrochemicals.

The primary method for synthesizing alkyl 2,4-dioxovalerates is the Claisen condensation, a fundamental carbon-carbon bond-forming reaction in organic chemistry. Given the established

protocols for the ethyl and methyl esters, the synthesis of **propyl 2,4-dioxovalerate** follows a predictable and analogous pathway.

## Physicochemical Properties

The known physicochemical properties of **propyl 2,4-dioxovalerate** are summarized in the table below. This data is compiled from chemical supplier databases and computational predictions.

Property	Value	Source
CAS Number	39526-01-7	Chemical Abstract Service
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	N/A
Molecular Weight	172.18 g/mol	N/A
IUPAC Name	Propyl 2,4-dioxopentanoate	N/A
Monoisotopic Mass	172.0736 g/mol	N/A
Monosodium Salt CAS	85392-52-5	<a href="#">[1]</a>

Note: Experimental data on properties such as boiling point, melting point, and density are not readily available in the surveyed literature.

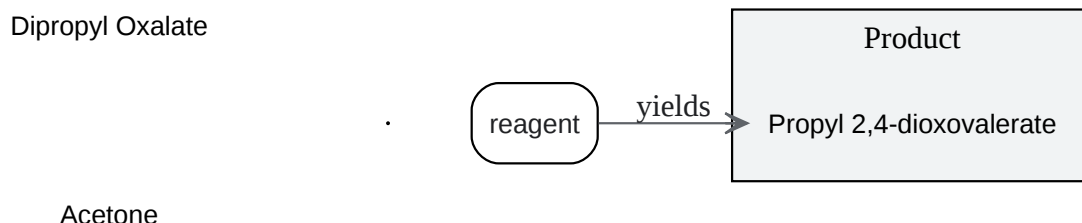
## Synthesis of Propyl 2,4-dioxovalerate

The synthesis of **propyl 2,4-dioxovalerate** is most logically achieved through a mixed Claisen condensation reaction between dipropyl oxalate and acetone, using a suitable base such as sodium propoxide. This reaction is analogous to the well-documented synthesis of ethyl 2,4-dioxovalerate from diethyl oxalate and acetone.

## General Reaction Scheme

The overall reaction can be depicted as follows:

1. Sodium Propoxide (NaOPr)
2.  $\text{H}_3\text{O}^+$  (acid workup)



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Caption: General reaction scheme for the synthesis of **Propyl 2,4-dioxovalerate**.

## Mechanism of the Mixed Claisen Condensation

The mechanism involves the formation of an enolate from acetone, which then acts as a nucleophile, attacking one of the carbonyl carbons of dipropyl oxalate.



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Caption: Workflow diagram of the Claisen condensation mechanism.

## Detailed Experimental Protocol (Inferred)

The following protocol is inferred from the established synthesis of ethyl 2,4-dioxovalerate and should be adapted and optimized for the specific reactants.

Materials:

- Propanol (anhydrous)

- Sodium metal
- Dipropyl oxalate
- Acetone (anhydrous)
- Hydrochloric acid (e.g., 1 M)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)
- Ice

Procedure:

- **Preparation of Sodium Propoxide:** In a three-necked flask equipped with a mechanical stirrer, reflux condenser, and dropping funnel, prepare a solution of sodium propoxide by cautiously adding sodium metal in portions to anhydrous propanol under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction Setup:** Cool the sodium propoxide solution in an ice-salt bath.
- **Addition of Reactants:** Prepare a mixture of dipropyl oxalate and anhydrous acetone. Add this mixture dropwise to the cooled sodium propoxide solution with vigorous stirring, maintaining a low temperature (e.g., below -5 °C).
- **Reaction:** Continue stirring at low temperature for several hours (e.g., 3 hours) after the addition is complete. The formation of a yellow precipitate (the sodium salt of the product) may be observed.
- **Quenching and Acidification:** Pour the reaction mixture into ice water. Acidify the aqueous solution to a pH of approximately 4 using hydrochloric acid. This will protonate the enolate and allow for extraction.
- **Extraction:** Extract the aqueous layer multiple times with ethyl acetate.

- **Washing and Drying:** Combine the organic extracts and wash with water. Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal and Purification:** Filter off the drying agent and remove the solvent under reduced pressure. The resulting crude **propyl 2,4-dioxovalerate** can be further purified by vacuum distillation.

#### Safety Precautions:

- Sodium metal is highly reactive with water and alcohols; handle with extreme care under an inert atmosphere.
- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

## Potential Applications

While specific applications for **propyl 2,4-dioxovalerate** are not widely reported, its structural motifs suggest its utility as a building block in organic synthesis. Based on the applications of its ethyl and methyl analogs, potential areas of use include:

- **Pharmaceutical Synthesis:** As a precursor for the synthesis of heterocyclic compounds, which are common scaffolds in medicinal chemistry. For example, ethyl 2,4-dioxovalerate is used in the preparation of pyrazole and 1H-pyrazolo-[3,4-d]-pyridazin-7(6H)-one analogs.
- **Agrochemicals:** As an intermediate in the development of new pesticides and herbicides.
- **Flavor and Fragrance:** Although less common for dicarbonyl compounds, some esters have applications in these industries.

## Conclusion

**Propyl 2,4-dioxovalerate** is a specialty chemical with potential as a versatile intermediate in organic synthesis. While its discovery and history are not as well-documented as some commodity chemicals, its synthesis can be reliably achieved through a mixed Claisen condensation. This technical guide provides a foundational understanding of its properties,

synthesis, and potential applications, serving as a valuable resource for researchers and professionals in the chemical sciences. Further research into the specific reaction kinetics and optimization of its synthesis, as well as exploration of its biological activity, could reveal novel applications for this compound.

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## References

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